

# Technical Support Center: Validating H2L 5765834 Activity

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## Compound of Interest

Compound Name: H2L 5765834

Cat. No.: B1662645

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This technical support guide provides researchers, scientists, and drug development professionals with essential information for validating the activity of **H2L 5765834** in a new assay. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data presentation to facilitate your research.

## H2L 5765834 Properties

**H2L 5765834** is an antagonist of the lysophosphatidic acid (LPA) receptors LPA<sub>1</sub>, LPA<sub>3</sub>, and LPA<sub>5</sub>.<sup>[1][2]</sup> It displays no significant effect on LPA<sub>2</sub> or LPA<sub>4</sub> receptors.<sup>[1]</sup>

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>12</sub> N <sub>2</sub> O <sub>7</sub>
Molecular Weight	404.33
Mechanism of Action	Antagonist of LPA <sub>1</sub> , LPA <sub>3</sub> , and LPA <sub>5</sub> receptors

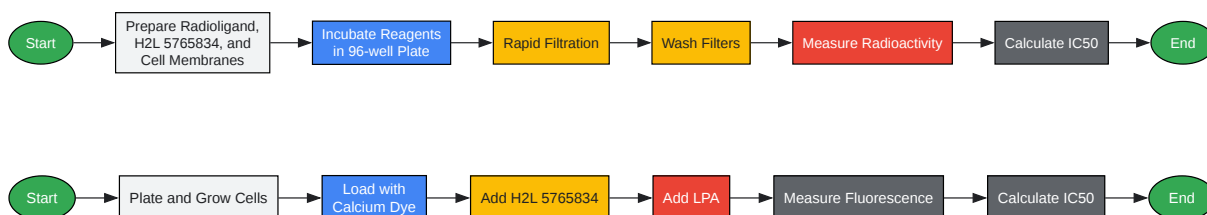
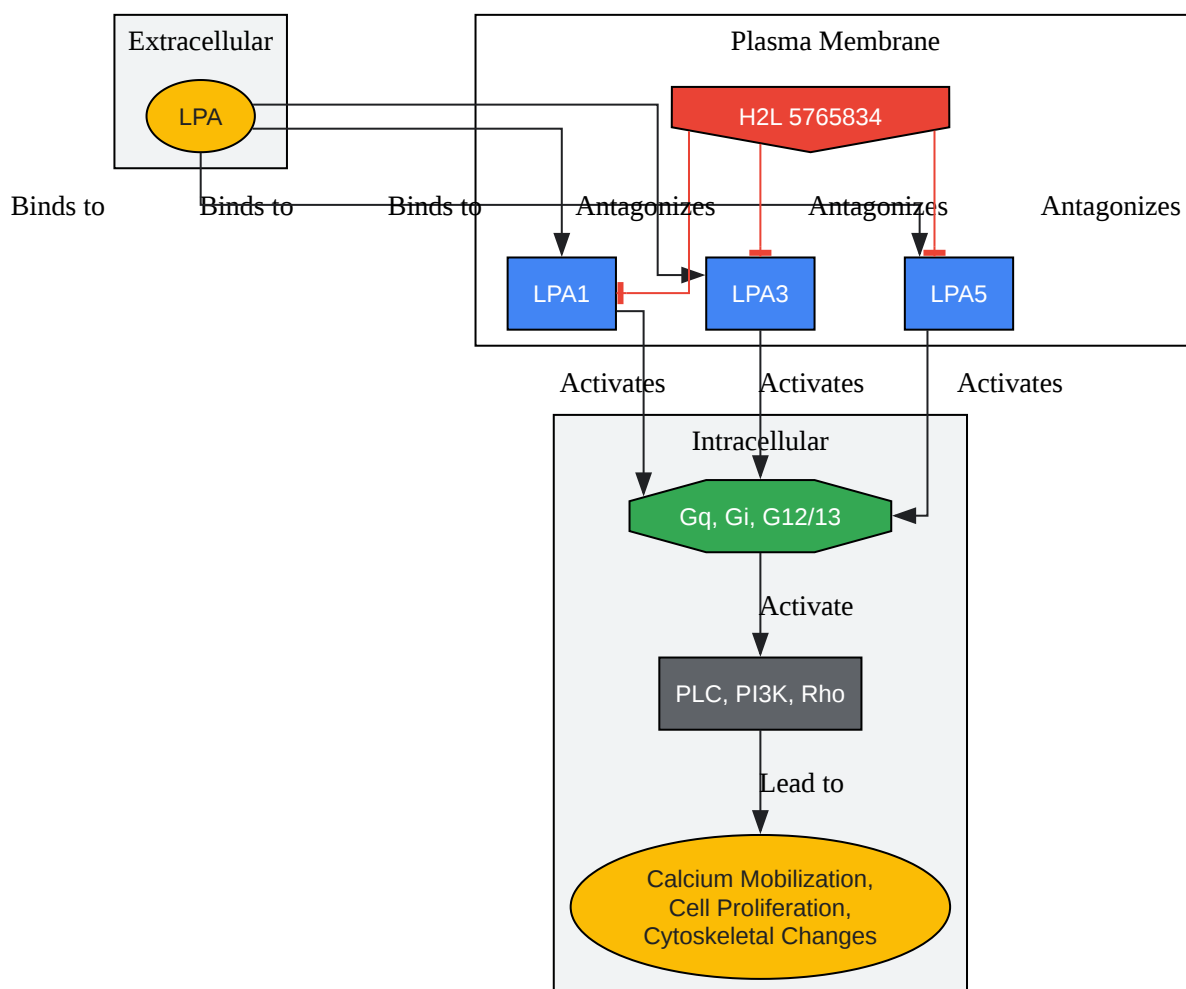
## Inhibitory Concentrations

Target	IC <sub>50</sub> (nM)
LPA <sub>1</sub>	94
LPA <sub>3</sub>	752
LPA <sub>5</sub>	463

Source: MedchemExpress.com[1]

## LPA Receptor Signaling Pathway

Lysophosphatidic acid (LPA) is a bioactive lipid that signals through at least six G protein-coupled receptors (GPCRs), namely LPA<sub>1-6</sub>. [3] **H2L 5765834** antagonizes a subset of these receptors, thereby inhibiting downstream signaling cascades. The simplified signaling pathway for the targeted receptors is depicted below.



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## References

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- 2. bocsci.com [bocsci.com]
- 3. LPA receptor signaling: pharmacology, physiology, and pathophysiology - PMC [pmc.ncbi.nlm.nih.gov]
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